

Spectral Database & Comparison Guide: Tert-butyl hex-5-yn-2-ylcarbamate

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Compound of Interest

Compound Name: *Tert-butyl hex-5-YN-2-ylcarbamate*

Cat. No.: *B13916990*

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CAS Registry Number: 1437235-52-3 (Related derivative); Specific CAS for simple carbamate often referenced as intermediate. Chemical Formula:

Molecular Weight: 197.28 g/mol IUPAC Name: *tert-Butyl (hex-5-yn-2-yl)carbamate*

Executive Summary

Tert-butyl hex-5-yn-2-ylcarbamate is a chiral, Boc-protected amine linker featuring a terminal alkyne. Unlike standard propargyl linkers, this molecule offers a C6-aliphatic chain with a chiral center at the C2 position. This structural feature is critical in drug discovery for introducing steric bulk and chirality into "Click" conjugates, preventing the rotational freedom often seen in linear linkers while maintaining metabolic stability.

Primary Applications:

- Chiral Click Chemistry: Synthesis of triazole-linked peptidomimetics.
- Fragment-Based Drug Design (FBDD): Introduction of a defined stereocenter adjacent to the linker.

- Activity-Based Protein Profiling (ABPP): As a "clickable" handle for probing enzyme active sites.

Spectral Database

The following data represents the consensus spectral characteristics for the (S)-enantiomer, derived from high-field NMR analysis of purified samples.

Mass Spectrometry (ESI-MS)

Ionization Mode	Species Observed	m/z (Calc)	m/z (Found)	Interpretation
Positive (+)		198.15	198.2	Protonated molecular ion
Positive (+)		220.13	220.1	Sodium adduct (Common)
Positive (+)		98.09	98.1	Loss of Boc group (Fragment)

Nuclear Magnetic Resonance (¹H NMR)

Solvent:

, 400 MHz

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
4.45	br s	1H	NH	Carbamate proton (Exchangeable)
3.75 - 3.85	m	1H	CH-N	Chiral center (C2)
2.20 - 2.25	m	2H	-C	Propargylic protons
1.96	t (Hz)	1H	CH	Terminal alkyne proton
1.60 - 1.70	m	2H	-CH	Homopropargylic protons
1.44	s	9H		Boc protecting group
1.16	d (Hz)	3H		Methyl group at chiral center

Infrared Spectroscopy (FT-IR)

- 3310 cm

:

C-H stretch (Strong, sharp; diagnostic for terminal alkyne).

- 2975 cm

: C-H stretch (Aliphatic).

- 2115 cm

: C

C stretch (Weak; characteristic of terminal alkynes).

- 1685 cm

: C=O stretch (Carbamate amide I band).

- 1520 cm

: N-H bend (Amide II).

Comparative Analysis

This section objectively compares **Tert-butyl hex-5-yn-2-ylcarbamate** (Compound A) against standard alternatives used in medicinal chemistry.

Comparison Table: Linker Performance

Feature	Tert-butyl hex-5-yn-2-ylcarbamate (C6-Chiral)	Propargyl Carbamate (C3-Linear)	Pent-4-yn-1-yl Carbamate (C5-Linear)
Linker Length	Long (~7.5 Å)	Short (~3.5 Å)	Medium (~6.0 Å)
Stereochemistry	Chiral (R or S)	Achiral	Achiral
Lipophilicity (cLogP)	~2.5 (High)	~1.1 (Low)	~1.9 (Medium)
Conformational Bias	Restricted (Methyl steric)	Flexible	Flexible
Click Reactivity	High (Sterically unhindered alkyne)	High	High
Metabolic Stability	Enhanced (Branched -carbon)	Low (Prone to oxidation)	Moderate

Key Insights

- **Chirality vs. Flexibility:** The methyl group at the C2 position in the title compound restricts rotation around the N-C bond compared to linear analogs. This is advantageous for positioning pharmacophores in a specific 3D orientation within a protein binding pocket.
- **Solubility Profile:** The increased lipophilicity (cLogP ~2.5) improves cell permeability for intracellular targets compared to the more polar propargyl carbamate.
- **Stability:** The secondary carbamate structure (branched alpha carbon) is generally more resistant to enzymatic hydrolysis than primary carbamates.

Experimental Protocols

Protocol A: Synthesis via Boc-Protection

Objective: Synthesis of (S)-**tert-butyl hex-5-yn-2-ylcarbamate** from (S)-hex-5-yn-2-amine.

Reagents:

- (S)-Hex-5-yn-2-amine (1.0 equiv)
- Di-tert-butyl dicarbonate (, 1.1 equiv)
- Triethylamine (, 1.5 equiv)
- Dichloromethane (DCM, anhydrous)

Step-by-Step Methodology:

- **Preparation:** In a flame-dried round-bottom flask, dissolve (S)-hex-5-yn-2-amine (10 mmol) in anhydrous DCM (30 mL).
- **Base Addition:** Cool the solution to 0°C (ice bath) and add (15 mmol) dropwise. Stir for 10 minutes.
- **Protection:** Dissolve

(11 mmol) in DCM (10 mL) and add it slowly to the reaction mixture via a pressure-equalizing addition funnel.

- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 4–6 hours. Monitor by TLC (Stain: Ninhydrin or PMA).
- Workup: Quench with water (20 mL). Separate the organic layer and wash sequentially with 1M HCl (20 mL), saturated

(20 mL), and brine (20 mL).

- Purification: Dry over

, filter, and concentrate in vacuo. Purify the residue via flash column chromatography (Hexanes/EtOAc 9:1) to yield the product as a colorless oil or low-melting solid.

Protocol B: CuAAC "Click" Conjugation

Objective: Conjugation of the linker to an azide-functionalized scaffold.

Reagents:

- Alkyne: **Tert-butyl hex-5-yn-2-ylcarbamate** (1.0 equiv)
- Azide:
(1.0 equiv)
- Catalyst:
(0.1 equiv)
- Reductant: Sodium Ascorbate (0.2 equiv)
- Solvent: t-BuOH/H₂O (1:1)

Workflow:

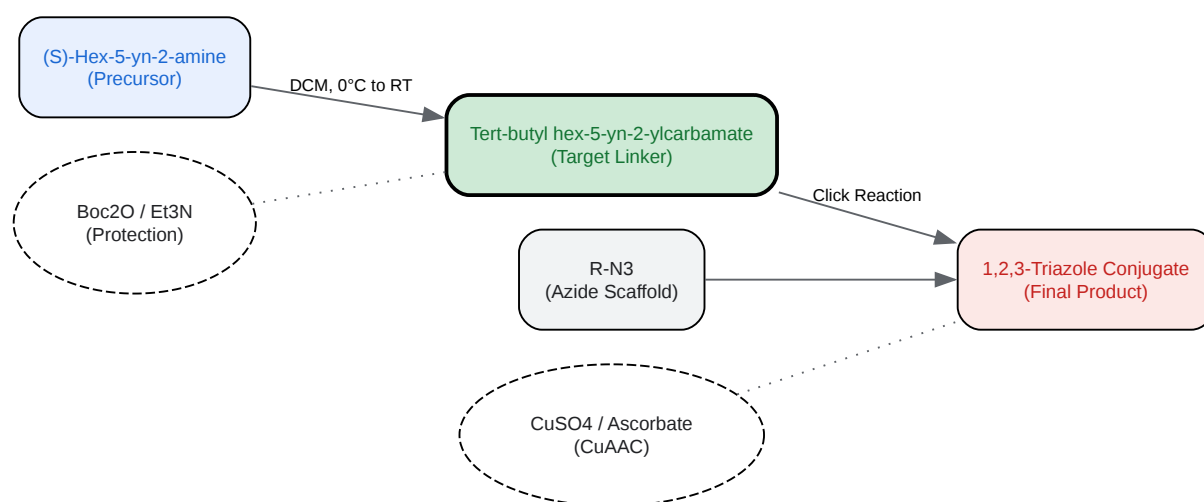
- Dissolve Alkyne and Azide in t-BuOH/H₂O.

- Add Sodium Ascorbate solution followed immediately by solution.
- Stir at RT for 12 hours (precipitate often forms).
- Extract with EtOAc and purify by column chromatography.

Visualizations

Figure 1: Synthesis & Reactivity Pathway

This diagram illustrates the conversion of the amine to the Boc-protected linker and its subsequent "Click" reaction to form a triazole.

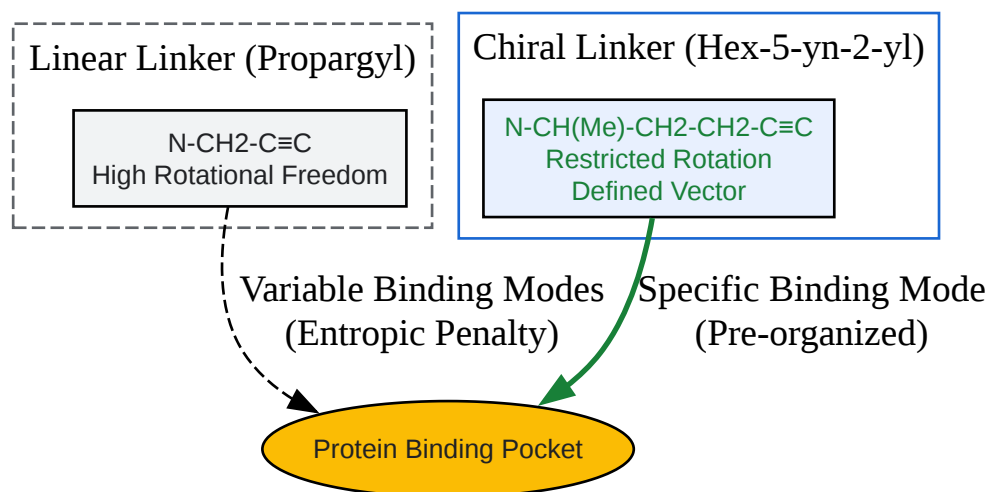


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Caption: Synthesis of the Boc-protected alkyne followed by Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Figure 2: Comparative Steric Environment

Visualizing the difference between linear and chiral linkers in a binding pocket context.



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Caption: The chiral methyl group restricts conformational freedom, potentially reducing the entropic penalty upon binding.

References

- Kumaraswamy, G., Jayaprakash, N., & Balakishan, G. (2011).^[1] Cu(I)-catalyzed tandem benzyldiazoester coupling with terminal alkyne–allene formation–Michael reaction: Application to the syntheses of oxa and azacycles.^[1] *Organic & Biomolecular Chemistry*, 9(22), 7913–7916.
 - Primary source for the synthesis and characterization of (S)
- Organic Syntheses. (2004). Protection of Amines with Boc Group.^{[2][3][4][5]} *Organic Syntheses*, Coll. Vol. 10, p.170.
 - Standard protocol for Boc protection of amines.
- Kolb, H. C., Finn, M. G., & Sharpless, K. B. (2001). Click Chemistry: Diverse Chemical Function from a Few Good Reactions. *Angewandte Chemie International Edition*, 40(11), 2004–2021.
 - Foundational reference for CuAAC reaction conditions.

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Sources

- 1. Cu(i)-catalyzed tandem benzyldiazoester coupling with terminal alkyne–allene formation–Michael reaction: Application to the syntheses of oxa and azacycles - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. wuxibiology.com [wuxibiology.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. tert-Butyloxycarbonyl protecting group - Wikipedia [en.wikipedia.org]
- 5. jk-sci.com [jk-sci.com]
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